

# Coccinelline: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Coccinelline

Cat. No.: B1211609

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## Abstract

**Coccinelline**, a fascinating tricyclic alkaloid, is a key component of the chemical defense system of ladybird beetles (Coleoptera: Coccinellidae). As the N-oxide of **precoccinelline**, this natural product has garnered significant interest due to its unique structure and biological activity. This technical guide provides an in-depth overview of the physical and chemical properties of **coccinelline**, including its molecular characteristics and spectral data. Detailed experimental protocols for its isolation, purification, and analysis are presented, alongside a discussion of its biosynthetic pathway and mechanism of action as a non-competitive inhibitor of nicotinic acetylcholine receptors. This document aims to serve as a comprehensive resource for researchers engaged in natural product chemistry, chemical ecology, and drug development.

## Physicochemical Properties

**Coccinelline** is a stable, non-volatile alkaloid. While specific experimental values for its melting point, boiling point, and solubility are not extensively documented in publicly available literature, its molecular formula and weight have been determined.

Table 1: Physical and Chemical Properties of **Coccinelline**

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO	--INVALID-LINK--
Molecular Weight	209.33 g/mol	--INVALID-LINK--
Melting Point	Not Reported	N/A
Boiling Point	Not Reported	N/A
Solubility	Not Reported	N/A
CAS Number	34290-97-6	--INVALID-LINK--

## Spectral Data

The structure of **coccinelline** has been elucidated through various spectroscopic techniques. The following tables summarize the key nuclear magnetic resonance (NMR) data.

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H NMR spectrum of **coccinelline** provides detailed information about the proton environment within the molecule.

Table 2: <sup>1</sup>H NMR (600 MHz, CDCl<sub>3</sub>) Chemical Shifts (δ) and Coupling Constants (J) for **Coccinelline**

Proton	Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)
H-2	3.39	m	
H-3a	3.03	ddd	J = 12.0, 5.5, 2.5
H-3b	1.83	m	
H-4a	3.03	ddd	J = 12.0, 5.5, 2.5
H-4b	1.83	m	
H-5a	1.95	m	
H-5b	1.55	m	
H-6a	3.03	ddd	J = 12.0, 5.5, 2.5
H-6b	1.83	m	
H-7a	1.95	m	
H-7b	1.55	m	
H-8a	1.95	m	
H-8b	1.55	m	
H-9a	3.03	ddd	J = 12.0, 5.5, 2.5
H-9b	1.83	m	
CH <sub>3</sub>	1.15	d	J = 6.5

Data sourced from  
Lebrun et al., 1999.

## <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>13</sup>C NMR spectrum reveals the carbon skeleton of the **coccinelline** molecule.

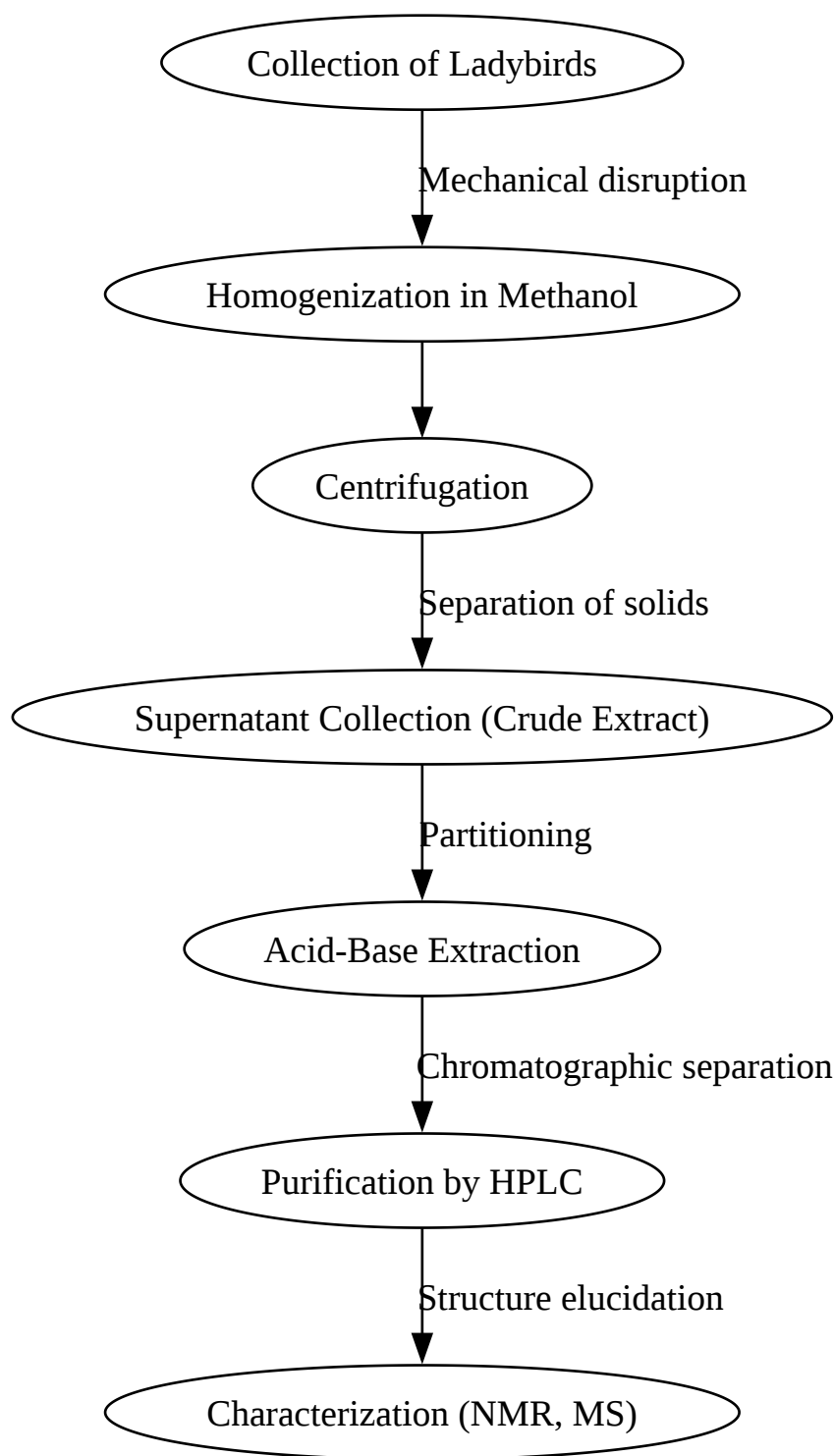
Table 3: <sup>13</sup>C NMR (150.87 MHz, CDCl<sub>3</sub>) Chemical Shifts (δ) for **Coccinelline**

Carbon	Chemical Shift (ppm)
C-2	70.2
C-3	25.5
C-3a	68.9
C-4	25.5
C-5	24.9
C-6	25.5
C-6a	68.9
C-7	24.9
C-8	24.9
C-9	25.5
C-9a	68.9
C-9b	75.6
CH <sub>3</sub>	15.1
Data sourced from Lebrun et al., 1999 and SpectraBase. <a href="#">[1]</a> <a href="#">[2]</a>	

## Experimental Protocols

### Isolation and Purification of Coccinelline from Ladybirds (Coccinella septempunctata)

This protocol outlines a general procedure for the extraction and purification of **coccinelline** from ladybird beetles.



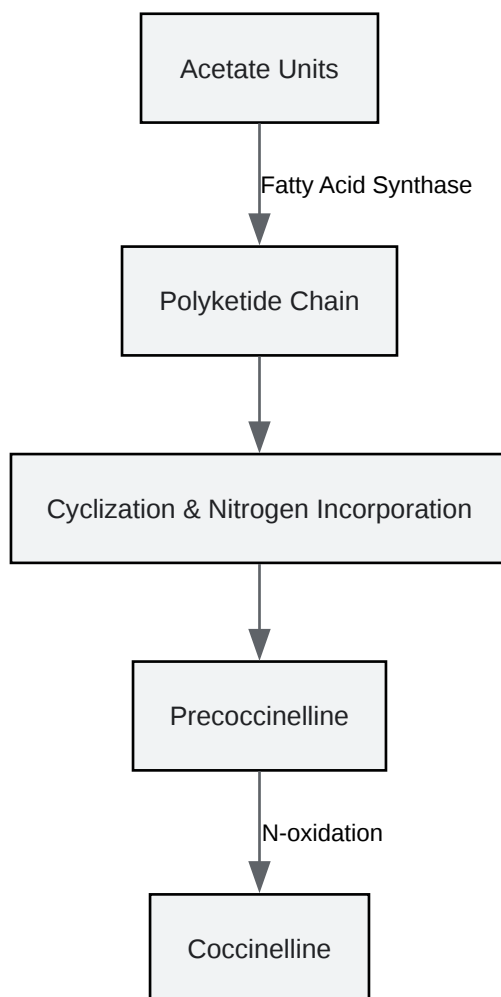
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Caption: Non-competitive inhibition of nAChR by **coccinelline**.

## Biosynthesis

**Coccinelline** is biosynthesized in the fat body of the ladybird from fatty acid precursors. [3]The pathway involves the cyclization of a polyketide chain derived from acetate units, followed by the incorporation of a nitrogen atom, and finally N-oxidation of the precoccinelline intermediate.

#### Proposed Biosynthetic Pathway of **Coccinelline**



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Caption: Proposed biosynthetic pathway of **coccinelline**.

## Conclusion

**Coccinelline** remains a molecule of significant interest due to its ecological role and its potential as a lead compound for the development of novel insecticides or pharmaceuticals

targeting nicotinic acetylcholine receptors. This technical guide consolidates the current knowledge on its physical and chemical properties, providing a valuable resource for the scientific community. Further research is warranted to fully elucidate its physical properties, such as melting point and solubility, and to explore the full spectrum of its biological activities.

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## References

- 1. benchchem.com [benchchem.com]
- 2. Non-competitive Inhibition of Nicotinic Acetylcholine Receptors by Ladybird Beetle Alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In vitro production of adaline and coccinelline, two defensive alkaloids from ladybird beetles (Coleoptera: Coccinellidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
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